

PF-06446846 hydrochloride long-term storage conditions

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Compound of Interest

Compound Name: PF-06446846 hydrochloride

Cat. No.: B15615834

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Technical Support Center: PF-06446846 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information for the long-term storage, handling, and troubleshooting of **PF-06446846 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for PF-06446846 hydrochloride solid powder?

For long-term storage, **PF-06446846 hydrochloride** solid powder should be stored at -20°C in a dry and dark environment.^{[1][2][3]} Following these conditions can ensure stability for at least two to three years.^{[1][3]} For short-term storage, such as a few days to weeks, the compound can be kept at 0-4°C.^[2]

Q2: How should I store stock solutions of PF-06446846 hydrochloride?

Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C or -20°C.^{[1][4]} At -80°C, the stock solution is stable for up to one year, while at -20°C, it is stable for up to one month.^[1] Some suppliers indicate stability for up to two years at -80°C and one year at -20°C when sealed and protected from moisture.^[4]

Q3: What solvents are recommended for preparing stock solutions?

PF-06446846 hydrochloride is soluble in DMSO.[1][2] It is important to use fresh, moisture-free DMSO, as its hygroscopic nature can reduce the compound's solubility.[1][5] The compound is also slightly soluble in a 1:1 solution of acetonitrile and water.[6]

Q4: Is **PF-06446846 hydrochloride** sensitive to light?

While specific photostability data is not provided, it is recommended to store the compound in a dark place to minimize potential degradation.[2]

Q5: What is the mechanism of action of **PF-06446846 hydrochloride**?

PF-06446846 hydrochloride is an orally active and highly selective inhibitor of the translation of Proprotein convertase subtilisin/kexin type 9 (PCSK9).[2][4][7] It functions by inducing the ribosome to stall during the synthesis of the PCSK9 protein, leading to reduced levels of circulating PCSK9.[2][4] This, in turn, prevents the degradation of low-density lipoprotein receptors (LDLR), leading to increased clearance of LDL cholesterol from the bloodstream.

Storage Condition Summary

Form	Storage Temperature	Duration	Additional Notes
Solid Powder	-20°C	≥ 2 to 3 years	Store in a dry and dark place.[1][2][3]
0 - 4°C	Days to weeks	For short-term storage.[2]	
Stock Solution	-80°C	Up to 2 years	Aliquot to avoid freeze-thaw cycles.[4]
-20°C	Up to 1 year	Aliquot to avoid freeze-thaw cycles.[4]	

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced compound efficacy or activity	Improper storage conditions leading to degradation.	Ensure the compound is stored at the recommended temperature and protected from light and moisture. [2] For stock solutions, use aliquots to avoid repeated freeze-thaw cycles. [1]
Multiple freeze-thaw cycles of the stock solution.	Prepare single-use aliquots of the stock solution to maintain its integrity.	
Difficulty dissolving the compound	Use of old or wet DMSO.	Use fresh, anhydrous DMSO for preparing stock solutions. [1] [5]
Incorrect solvent.	Confirm the solubility of PF-06446846 hydrochloride in the chosen solvent. DMSO is the most commonly recommended solvent. [1] [2]	
Inconsistent experimental results	Inaccurate concentration of the stock solution due to improper dissolution.	Ensure the compound is fully dissolved before use. Gentle warming or sonication may aid dissolution in some cases.
Degradation of the compound in the experimental medium.	Prepare fresh dilutions from the stock solution for each experiment. Assess the stability of the compound in your specific cell culture media or buffer system over the time course of your experiment.	

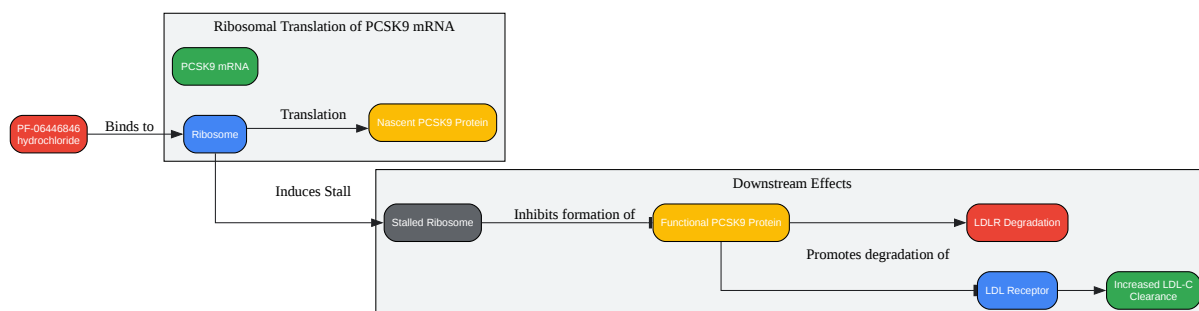
Experimental Protocols

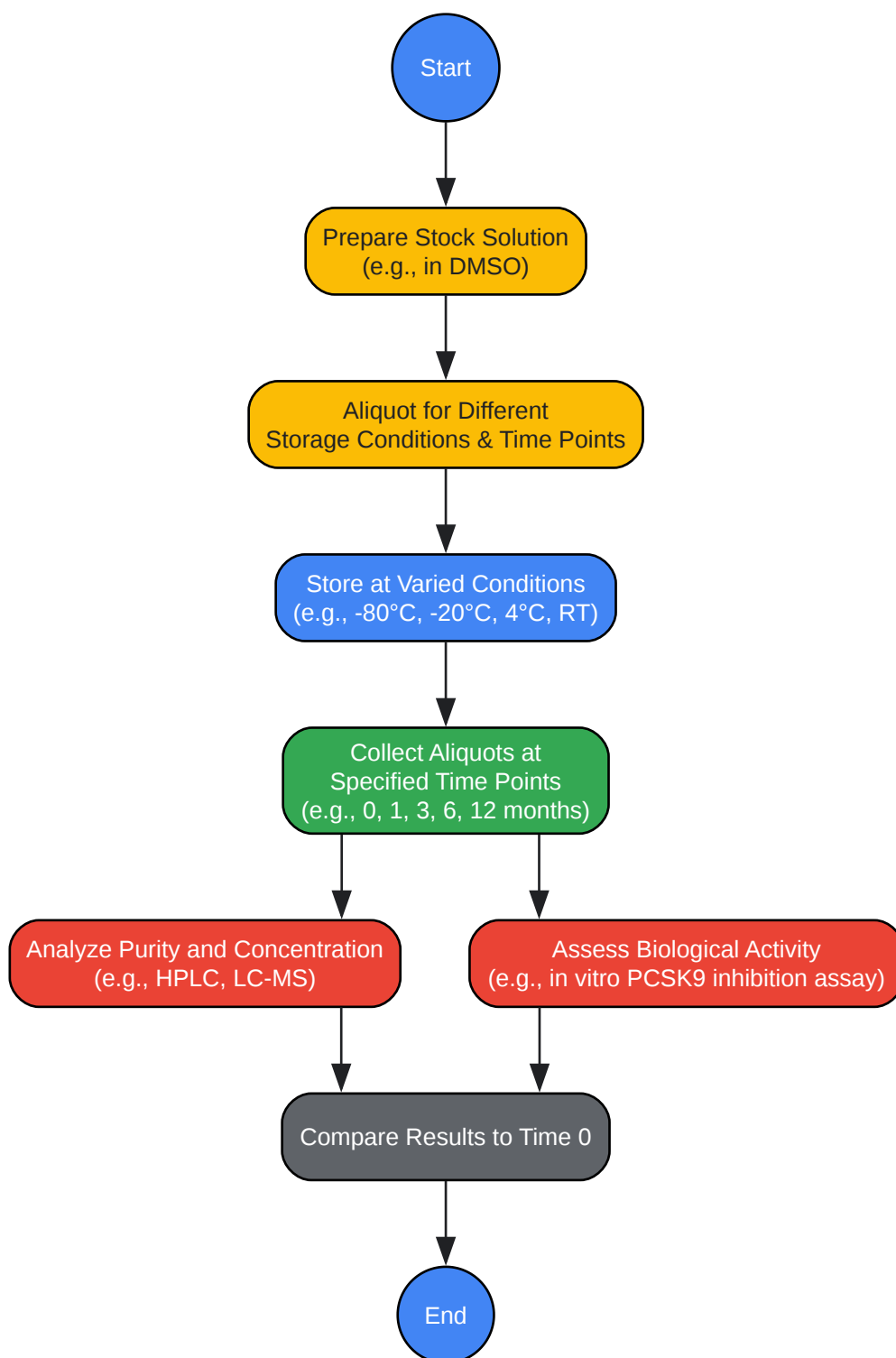
Protocol for Preparation of Stock Solution

- Aseptic Handling: Work in a sterile environment (e.g., a laminar flow hood) to prevent contamination, especially for cell-based assays.
- Weighing: Accurately weigh the desired amount of **PF-06446846 hydrochloride** powder.
- Solvent Addition: Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Dissolution: Vortex or gently swirl the vial until the compound is completely dissolved. Sonication can be used if necessary.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage.[\[4\]](#)

Visualizations

Signaling Pathway of PF-06446846 Hydrochloride





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